

Application Notes and Protocols: FPH2 Treatment Timeline for Liver Organoids

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Compound of Interest

Compound Name: FPH2

Cat. No.: B15575874

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Introduction

Liver organoids have emerged as a powerful in vitro model system, recapitulating the complex three-dimensional architecture and cellular composition of the native liver.^{[1][2][3][4]} These self-organizing structures, derived from pluripotent stem cells or primary liver tissues, provide an invaluable platform for studying liver development, disease modeling, and screening novel therapeutic compounds.^{[1][2][3][4]} This document provides detailed protocols for the application of **FPH2**, a known promoter of hepatocyte proliferation, to healthy liver organoids, and a general framework for evaluating a hypothetical anti-fibrotic compound in a fibrotic liver organoid model.

FPH2 (also known as BRD-9424) has been identified as a molecule that induces the functional proliferation of primary human hepatocytes in vitro.^[5] This characteristic suggests its potential utility in liver regeneration studies and in expanding functional hepatocytes for various research and therapeutic applications.

Furthermore, liver fibrosis, a condition characterized by the excessive accumulation of extracellular matrix, is a common endpoint for many chronic liver diseases.^{[6][7]} Liver

organoids can be induced to exhibit a fibrotic phenotype, creating a relevant model for testing anti-fibrotic drug candidates.

These application notes will detail the timeline and methodology for two distinct treatment scenarios:

- **FPH2** treatment of healthy liver organoids to assess its effect on hepatocyte proliferation and organoid growth.
- A generalized protocol for the treatment of fibrotic liver organoids with a test compound to evaluate its anti-fibrotic efficacy.

Data Presentation

Table 1: Quantitative Analysis of FPH2 Treatment on Liver Organoid Growth

Days of Treatment	FPH2 Concentration (μM)	Organoid Diameter (μm, Mean ± SD)	% Ki67 Positive Cells (Mean ± SD)	ALBUMIN (ALB) Expression (Fold Change vs. Control)	CYP3A4 Activity (Fold Change vs. Control)
3	0 (Control)	150 ± 15	5 ± 1.2	1.0	1.0
3	1	180 ± 20	15 ± 2.5	1.2 ± 0.2	1.1 ± 0.1
3	5	220 ± 25	25 ± 3.1	1.5 ± 0.3	1.3 ± 0.2
3	10	250 ± 30	30 ± 3.5	1.4 ± 0.2	1.2 ± 0.1
7	0 (Control)	165 ± 18	6 ± 1.5	1.0	1.0
7	1	250 ± 28	20 ± 2.8	1.8 ± 0.4	1.5 ± 0.2
7	5	350 ± 40	40 ± 4.2	2.2 ± 0.5	1.8 ± 0.3
7	10	400 ± 45	45 ± 5.0	2.0 ± 0.4	1.6 ± 0.2

Table 2: Quantitative Analysis of a Test Compound on Fibrotic Liver Organoids

Treatment Group	α -SMA Expression (Fold Change vs. Healthy Control)	Collagen I (COL1A1) Expression (Fold Change vs. Healthy Control)	Hydroxyproline Content ($\mu\text{g}/\text{mg}$ tissue, Mean $\pm$ SD)	% Apoptotic Cells (TUNEL Assay, Mean $\pm$ SD)
Healthy Control	1.0	1.0	5 $\pm$ 0.8	2 $\pm$ 0.5
Fibrotic Control (TGF- β 1)	8.5 $\pm$ 1.2	10.2 $\pm$ 1.5	25 $\pm$ 3.1	15 $\pm$ 2.2
Test Compound (1 μM)	6.2 $\pm$ 0.9	7.5 $\pm$ 1.1	18 $\pm$ 2.5	10 $\pm$ 1.8
Test Compound (5 μM)	4.1 $\pm$ 0.7	5.0 $\pm$ 0.8	12 $\pm$ 1.9	7 $\pm$ 1.2
Test Compound (10 μM)	2.5 $\pm$ 0.5	3.1 $\pm$ 0.6	8 $\pm$ 1.1	5 $\pm$ 0.9

Experimental Protocols

Protocol 1: FPH2 Treatment of Healthy Liver Organoids

Objective: To determine the effect of **FPH2** on the proliferation and function of hepatocytes within liver organoids.

Materials:

- Mature liver organoids (Day 15-20 post-differentiation)
- Liver organoid expansion medium
- **FPH2** (BRD-9424)
- DMSO (vehicle control)

- 96-well culture plates
- Matrigel
- Reagents for analysis (e.g., Ki67 antibody, albumin ELISA kit, CYP3A4 activity assay kit)

Procedure:

- Organoid Seeding:
 - Thaw and culture liver organoids according to standard protocols.
 - On Day 15, harvest mature organoids and mechanically dissociate them into smaller fragments.
 - Embed organoid fragments in Matrigel domes in a 96-well plate.
 - Culture for 24 hours in liver organoid expansion medium.
- **FPH2** Treatment:
 - Prepare a stock solution of **FPH2** in DMSO.
 - Prepare serial dilutions of **FPH2** in expansion medium to achieve final concentrations of 1 μ M, 5 μ M, and 10 μ M.
 - Prepare a vehicle control medium containing the same concentration of DMSO as the highest **FPH2** concentration.
 - Aspirate the medium from the organoid cultures and replace it with the **FPH2**-containing medium or vehicle control medium.
 - Culture the organoids for the desired treatment duration (e.g., 3 or 7 days), refreshing the medium every 2-3 days.
- Endpoint Analysis:

- Organoid Growth: Measure the diameter of the organoids daily using brightfield microscopy and image analysis software.
- Proliferation Assay: At the end of the treatment period, fix the organoids and perform immunofluorescence staining for the proliferation marker Ki67.
- Functional Analysis:
 - Collect the culture supernatant at each medium change to quantify albumin secretion using an ELISA kit.
 - At the end of the treatment, perform a CYP3A4 activity assay according to the manufacturer's instructions.
- Gene Expression Analysis: Lyse the organoids to extract RNA and perform qRT-PCR for hepatocyte-specific markers (e.g., ALB, CYP3A4).

Protocol 2: Generalized Treatment of Fibrotic Liver Organoids with a Test Compound

Objective: To evaluate the anti-fibrotic potential of a test compound on a TGF- β 1-induced liver organoid fibrosis model.

Materials:

- Mature liver organoids (Day 15-20 post-differentiation)
- Liver organoid expansion medium
- Recombinant human TGF- β 1
- Test compound
- Vehicle control for the test compound
- 96-well culture plates
- Matrigel

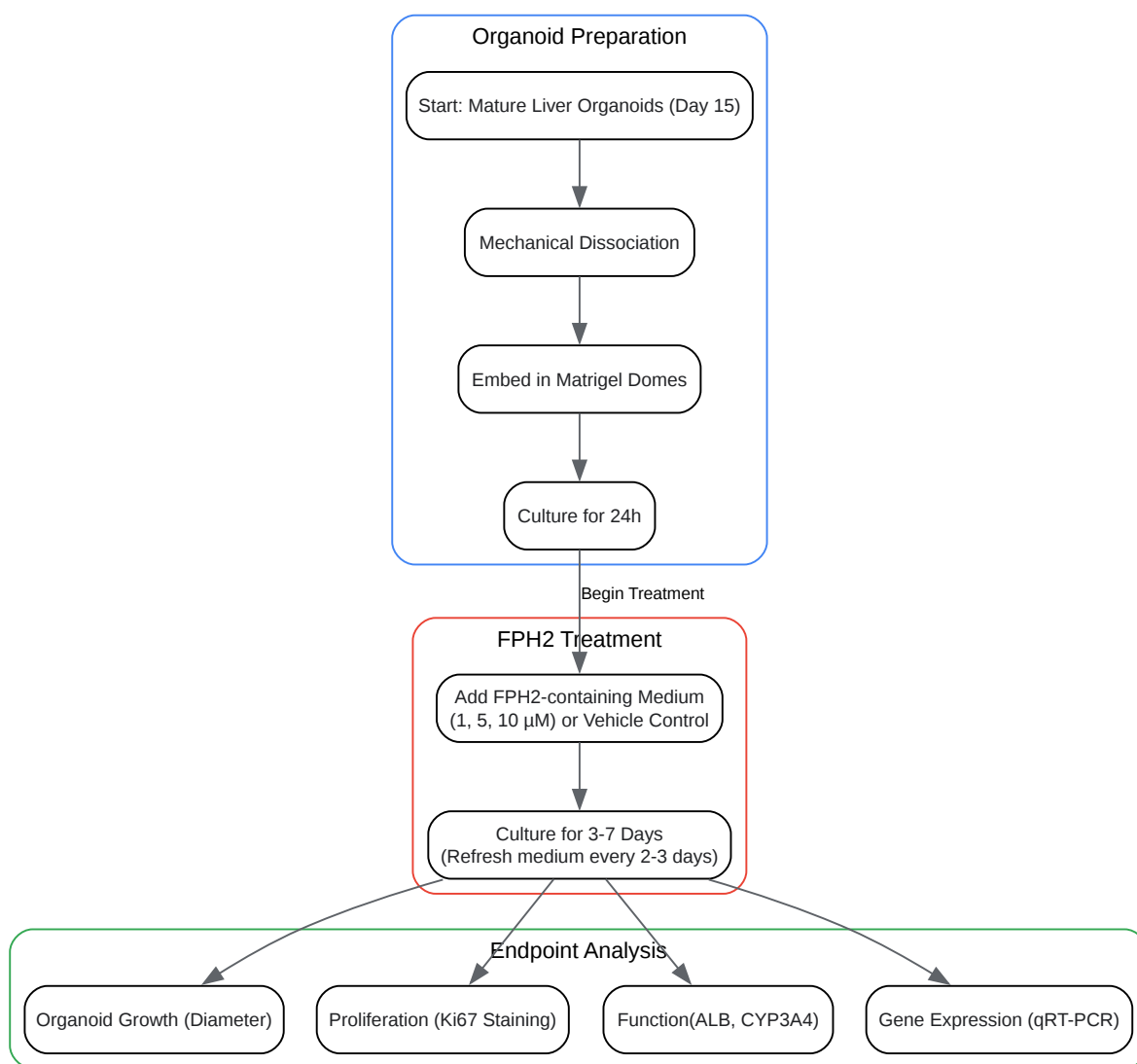
- Reagents for fibrosis analysis (e.g., antibodies for α -SMA and Collagen I, hydroxyproline assay kit, TUNEL assay kit)

Procedure:

- Fibrosis Induction:
 - Culture mature liver organoids in Matrigel domes as described in Protocol 1.
 - To induce fibrosis, treat the organoids with expansion medium supplemented with 50 ng/mL of recombinant human TGF- β 1 for 3 days.
- Test Compound Treatment:
 - After the 3-day fibrosis induction period, replace the medium with fresh expansion medium containing TGF- β 1 and the test compound at various concentrations (e.g., 1 μ M, 5 μ M, 10 μ M).
 - Include a fibrotic control group (TGF- β 1 only) and a healthy control group (no TGF- β 1 or test compound).
 - Culture the organoids for an additional 4-7 days, refreshing the medium with the respective treatments every 2-3 days.
- Endpoint Analysis:
 - Immunofluorescence Staining: Fix the organoids and perform immunofluorescence staining for key fibrosis markers, such as alpha-smooth muscle actin (α -SMA) and Collagen Type I (COL1A1).
 - Hydroxyproline Assay: Harvest the organoids and measure the total collagen content using a hydroxyproline assay kit.
 - Gene Expression Analysis: Extract RNA from the organoids and perform qRT-PCR for fibrosis-related genes (ACTA2, COL1A1, TIMP1, MMP2).
 - Apoptosis Assay: Assess the level of apoptosis in the organoids using a TUNEL assay to determine if the test compound induces cell death.

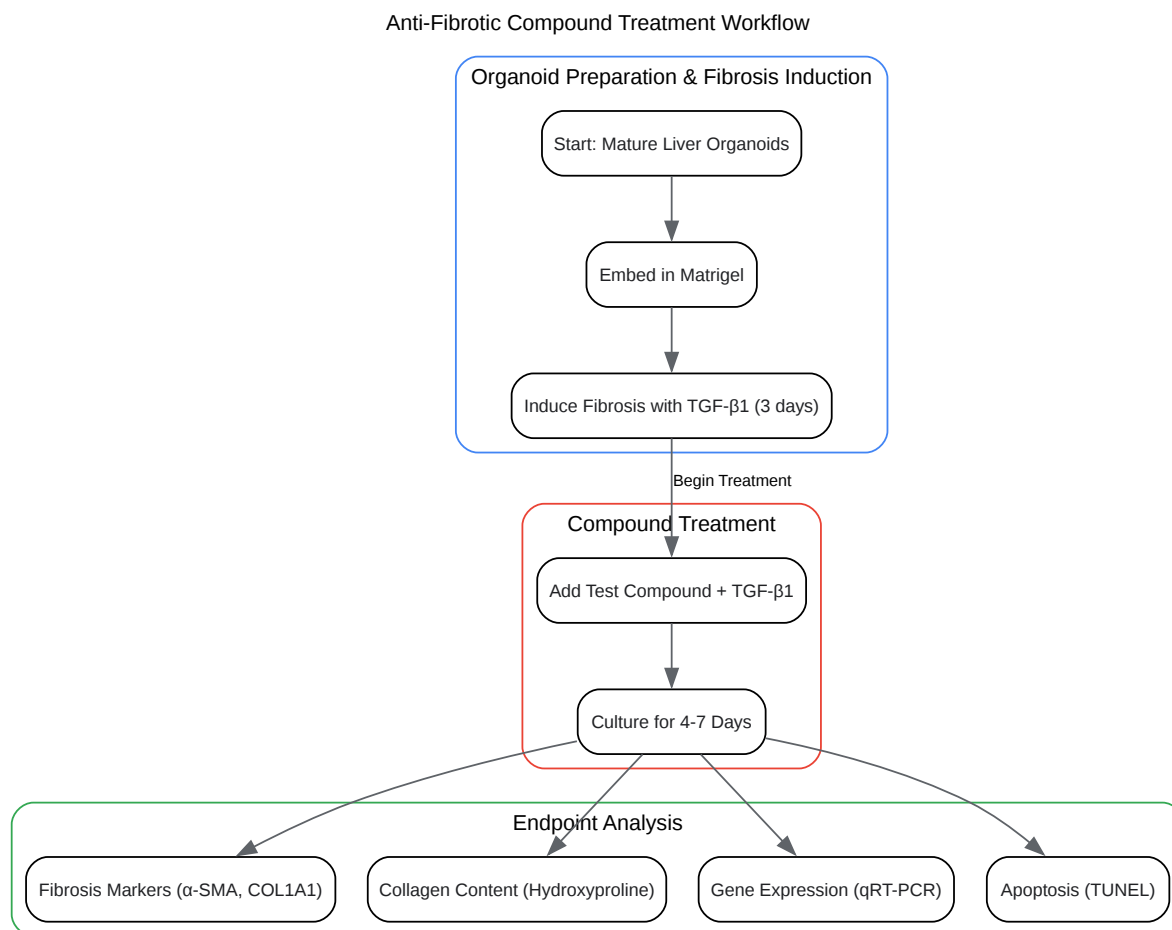
Visualizations

FPH2 Treatment Workflow for Liver Organoids



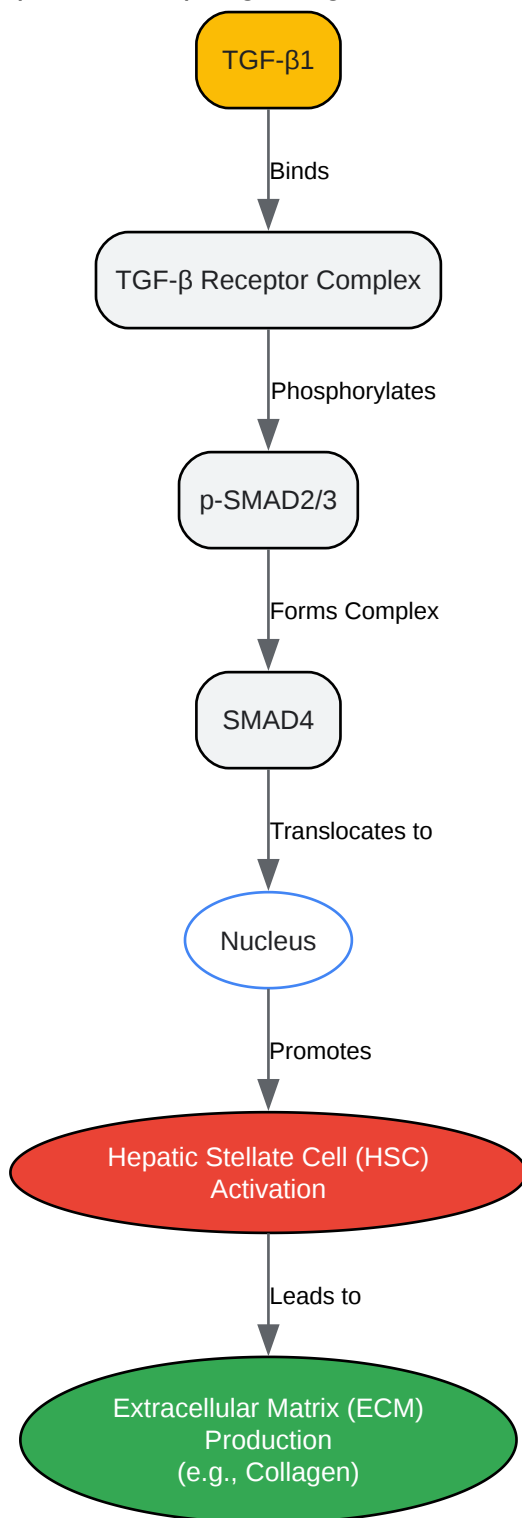
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Caption: Workflow for **FPH2** treatment of liver organoids.



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Caption: Workflow for testing an anti-fibrotic compound.

Simplified TGF- β Signaling in Liver Fibrosis[Click to download full resolution via product page](#)Caption: TGF- β signaling in liver fibrosis.

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